

Personal protective equipment for handling 2-chloro-N-(4-methylphenyl)acetamide

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Compound of Interest

Compound Name:	2-chloro-N-(4-methylphenyl)acetamide
Cat. No.:	B103440

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Essential Safety and Handling Guide for 2-chloro-N-(4-methylphenyl)acetamide

This guide provides immediate and essential safety and logistical information for the handling and disposal of **2-chloro-N-(4-methylphenyl)acetamide**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by providing clear, step-by-step guidance.

Key Safety and Hazard Information

2-chloro-N-(4-methylphenyl)acetamide is a chemical compound that requires careful handling due to its potential health and environmental hazards. Key risks include serious eye damage, skin irritation, and the potential to cause an allergic skin reaction.[1][2][3] Furthermore, this substance is very toxic to aquatic life with long-lasting effects.[1][3] Adherence to the safety protocols outlined below is crucial for mitigating these risks.

Hazard Category	Description	GHS Classification	Precautionary Statements
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled. [2]	Acute Tox. 4 [2]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2]
Skin Corrosion/Irritation	Causes skin irritation. [2]	Skin Irrit. 2 [2]	P280: Wear protective gloves. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse. [2]

Serious Eye Damage/Eye Irritation	Causes serious eye damage. [1] [2]	Eye Dam. 1 [2]	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician. [2]
Skin Sensitization	May cause an allergic skin reaction. [1]	Skin Sens. 1	P272: Contaminated work clothing should not be allowed out of the workplace. P333+P313: If skin irritation or rash occurs: Get medical advice/attention. [4]
Hazardous to the Aquatic Environment	Very toxic to aquatic life with long lasting effects. [1]	Aquatic Acute 1, Aquatic Chronic 1	P273: Avoid release to the environment. P391: Collect spillage. [1]
Occupational Exposure Limits (OELs)	No specific occupational exposure limit values have been established for this substance. [1] [3] [5]	Not Applicable	Handle in accordance with good industrial hygiene and safety practice. [3]

Experimental Protocols

Safe Handling Protocol

1. Engineering Controls:

- Always work in a well-ventilated area.[4]
- Use a chemical fume hood for all procedures that may generate dust or aerosols.
- Ensure that an eyewash station and safety shower are readily accessible.[1]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that conform to EN166 (EU) or NIOSH (US) standards.[5] A face shield should be used in situations with a higher risk of splashing.
- Skin Protection:
 - Wear a lab coat or other suitable protective clothing.
 - Use chemically resistant gloves that comply with EN 374 standards.[4] Inspect gloves for any signs of damage before use.
- Respiratory Protection: If dust formation is likely and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[3]

3. Handling Procedures:

- Avoid all direct contact with the substance.[4]
- Do not breathe dust.[4]
- Weigh and transfer the chemical in a fume hood to minimize dust generation.
- Wash hands thoroughly after handling and before breaks.[2]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]

- Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

1. Waste Identification and Segregation:

- **2-chloro-N-(4-methylphenyl)acetamide** and any materials contaminated with it (e.g., gloves, weighing paper, pipette tips) must be treated as hazardous waste.[\[1\]](#)
- Collect all waste in a designated, properly labeled, and sealed container.

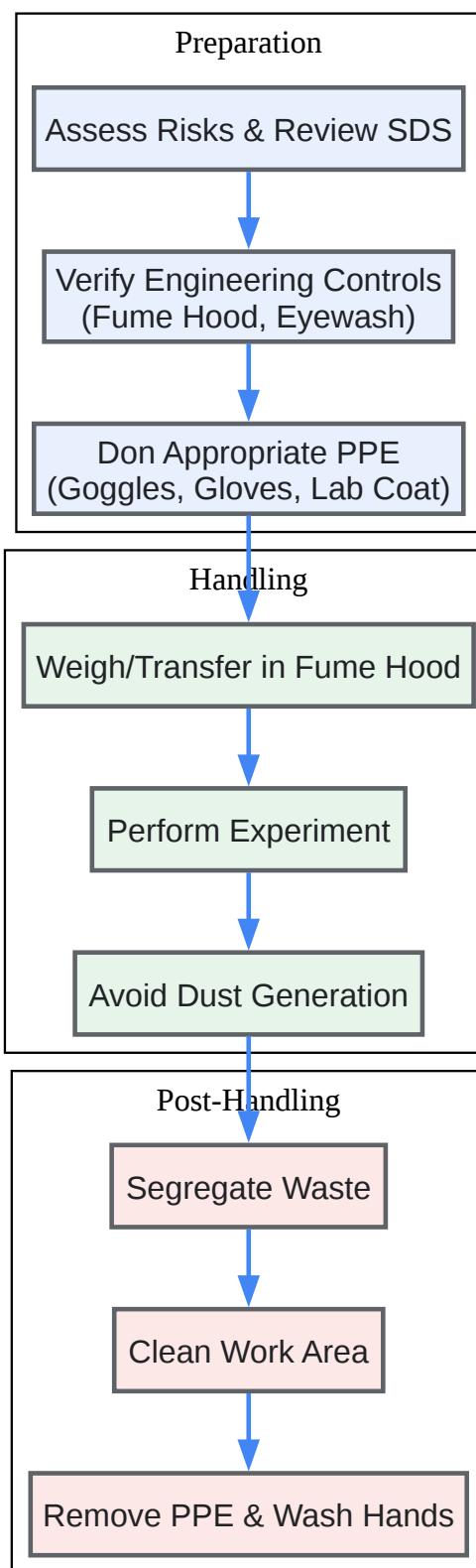
2. Disposal Method:

- The recommended method of disposal is to dissolve the compound in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Alternatively, dispose of the waste at an approved hazardous waste disposal facility.
- Do not dispose of this chemical down the drain or into the environment.

3. Spill Response:

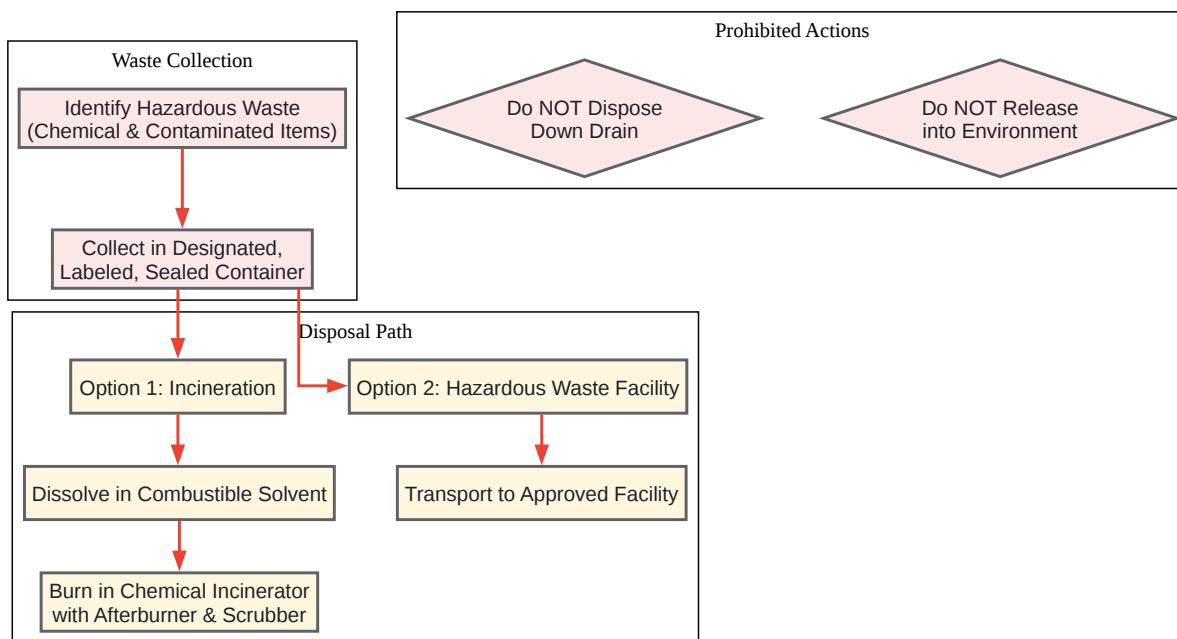
- In the event of a spill, evacuate the area.
- Wear the appropriate PPE as outlined above.
- Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Collect all cleanup materials as hazardous waste.

Visual Workflows



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Caption: A workflow diagram for the safe handling of **2-chloro-N-(4-methylphenyl)acetamide**.

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Caption: A workflow diagram for the proper disposal of **2-chloro-N-(4-methylphenyl)acetamide**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. aksci.com [aksci.com]
- 3. fishersci.com [fishersci.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
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